Scale-up synthesis of Calindol utilizing Calindol Amide

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Compound of Interest	
Compound Name:	*Calindol Amide*
CAS No.:	*374933-28-5*
Cat. No.:	*B029473*

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Application Note & Protocol

Topic: Scale-up Synthesis of Calindol Utilizing **Calindol Amide**

For: Researchers, scientists, and drug development professionals.

Title: A Scalable and Efficient Synthesis of Calindol via Reductive Amination of **Calindol Amide**: A Detailed Protocol for Pharmaceutical Development

Abstract

Calindol, (R)-N-[(1H-indol-2-yl)methyl]-1-(1-naphthyl)ethanamine, is a potent positive allosteric modulator of the Calcium-Sensing Receptor (CaSR) with significant therapeutic potential.[1][2][3] This application note provides a comprehensive, step-by-step protocol for the scale-up synthesis of Calindol through the reductive amination of its corresponding precursor, **Calindol Amide**. The presented methodology is designed for scalability, safety, and high purity of the final active pharmaceutical ingredient (API). We will delve into the rationale behind the choice

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of reagents, reaction conditions, and purification strategies, offering insights valuable for process optimization in a drug development setting.

Introduction: The Significance of Calindol and the Need for Scalable Synthesis

Calindol is a calcimimetic agent that enhances the sensitivity of the CaSR to extracellular calcium, making it a promising candidate for treating conditions like secondary hyperparathyroidism.[3][4] As research progresses from bench-scale discovery to preclinical and clinical trials, the demand for larger quantities of high-purity Calindol necessitates the development of a robust and scalable synthetic route.

The synthesis of Calindol and its derivatives has been a subject of interest in medicinal chemistry.[3][4] A common approach to constructing the secondary amine linkage in Calindol involves the reductive amination of a suitable aldehyde with an amine or the reduction of an amide. This application note focuses on the latter, utilizing "**Calindol Amide**" as a key intermediate. This strategy offers several advantages, including the potential for a more convergent synthesis and often crystalline, easily purifiable intermediates.

This guide is intended for researchers and process chemists, providing a detailed workflow from the amide precursor to the final API, with an emphasis on practical considerations for scaling up the reaction.

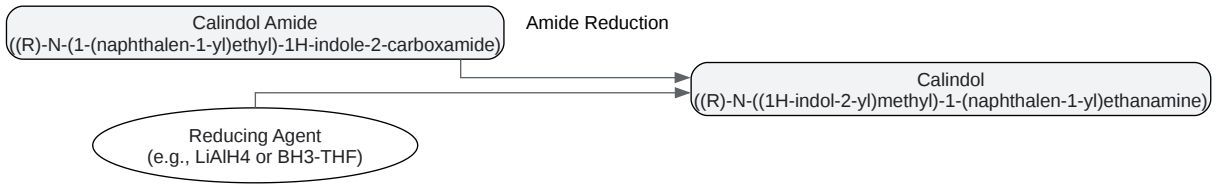
The Synthetic Strategy: From **Calindol Amide** to Calindol

The core of this synthetic protocol is the reduction of the amide functional group in **Calindol Amide** to the corresponding secondary amine, Calindol.

- **Calindol Amide**: (R)-N-(1-(naphthalen-1-yl)ethyl)-1H-indole-2-carboxamide
- Calindol: (R)-N-((1H-indol-2-yl)methyl)-1-(naphthalen-1-yl)ethanamine[5]

The chemical transformation is depicted below:

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Caption: Reaction scheme for the synthesis of Calindol from **Calindol Amide**.

Materials and Methods

Reagents and Materials

Reagent/Material	Grade	Supplier	Notes
Calindol Amide	>98%	In-house or custom synthesis	Ensure purity by NMR and LC-MS
Lithium Aluminum Hydride (LAH)	Granular, 1M in THF	Sigma-Aldrich	Highly reactive, handle with care
Tetrahydrofuran (THF)	Anhydrous, >99.9%	Acros Organics	Use freshly distilled or from a solvent purification system
Diethyl Ether	Anhydrous	Fisher Scientific	For workup
Sodium Sulfate	Anhydrous, granular	VWR	For drying organic layers
Hydrochloric Acid	2M aqueous solution	J.T. Baker	For salt formation and purification
Sodium Bicarbonate	Saturated aqueous solution	EMD Millipore	For neutralization
Celite®	-	Sigma-Aldrich	Filter aid

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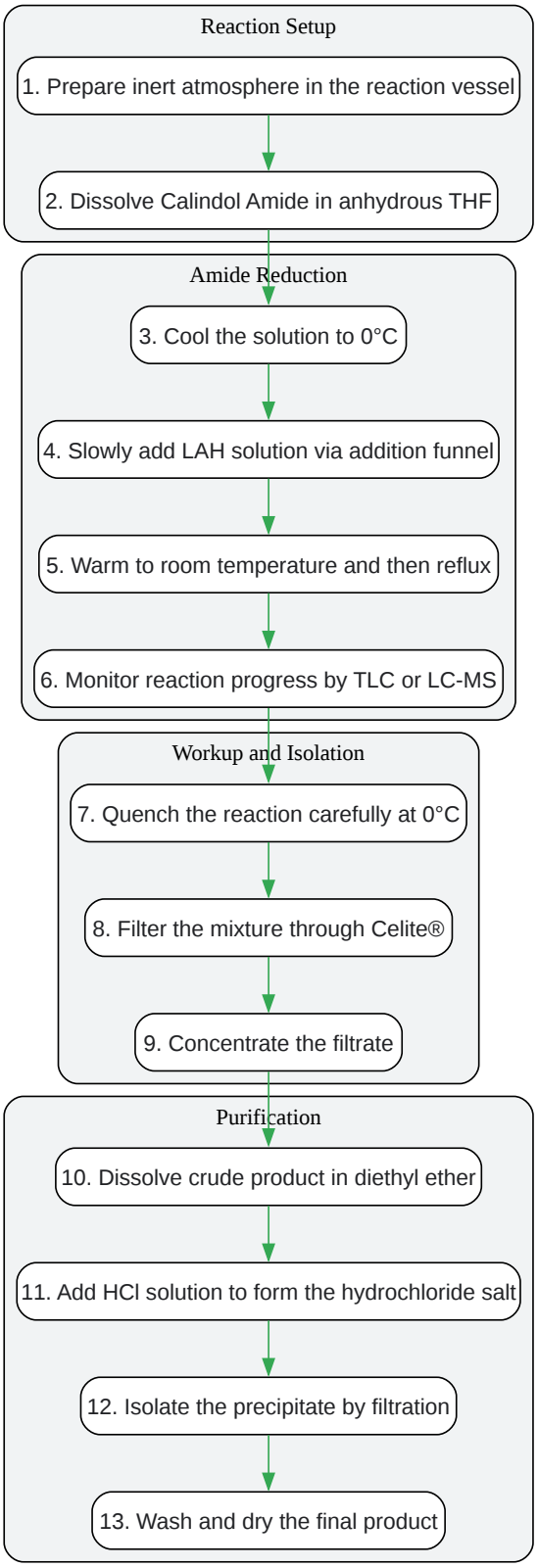
Equipment

- Three-neck round-bottom flask (appropriately sized for the scale)
- Mechanical stirrer
- Reflux condenser with a drying tube (calcium chloride or silica gel)
- Addition funnel
- Thermometer
- Inert atmosphere setup (Nitrogen or Argon)
- Ice bath and heating mantle
- Rotary evaporator
- Buchner funnel and filter flask
- Standard laboratory glassware

Experimental Protocol: Scale-up Synthesis of Calindol

This protocol is designed for a 10-gram scale synthesis of Calindol from **Calindol Amide**.

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Caption: Step-by-step workflow for the scale-up synthesis of Calindol.

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Step-by-Step Methodology

- Reaction Setup:
  - Assemble a dry three-neck round-bottom flask equipped with a mechanical stirrer, a thermometer, an addition funnel, and a reflux condenser under a nitrogen atmosphere.
  - To the flask, add **Calindol Amide** (10.0 g, 1.0 equiv).
  - Add anhydrous THF (200 mL) and stir until the amide is fully dissolved.
- Amide Reduction:
  - Cool the solution to 0°C using an ice bath.
  - Slowly add a 1M solution of LAH in THF (1.5 - 2.0 equiv) via the addition funnel over 30-45 minutes, ensuring the internal temperature does not exceed 10°C. The exothermicity of this addition must be carefully managed on a larger scale.
  - Once the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
  - Heat the mixture to reflux (approximately 66°C) and maintain for 4-6 hours.
- Reaction Monitoring:
  - Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) until the starting material is consumed.
- Workup and Quenching:
  - Cool the reaction mixture back down to 0°C in an ice bath.
  - CAUTION: The quenching of excess LAH is highly exothermic and generates hydrogen gas. Perform this step slowly and with extreme care in a well-ventilated fume hood.
  - Sequentially and slowly add water (e.g., X mL, where X is the grams of LAH used), followed by 15% aqueous NaOH (X mL), and then water again (3X mL). This is known as

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the Fieser workup.

- Stir the resulting granular precipitate vigorously for 30 minutes.

- Isolation of Crude Product:
  - Filter the mixture through a pad of Celite®, washing the filter cake with additional THF.
  - Combine the filtrates and concentrate under reduced pressure using a rotary evaporator to yield the crude Calindol as an oil or solid.
- Purification by Salt Formation:
  - Dissolve the crude product in diethyl ether (150 mL).
  - Slowly add 2M HCl with stirring. The hydrochloride salt of Calindol will precipitate out of the solution.
  - Continue adding the HCl solution until no further precipitation is observed.
  - Stir the resulting slurry for 30 minutes at room temperature.
  - Collect the precipitate by vacuum filtration, washing the solid with cold diethyl ether.
  - Dry the purified Calindol hydrochloride salt under vacuum to a constant weight.

Results and Discussion

Expected Yield and Purity

Parameter	Expected Value
Yield	75-85%
Purity (HPLC)	>98%
Appearance	White to off-white solid

Causality Behind Experimental Choices

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- Choice of Reducing Agent: Lithium aluminum hydride is a powerful reducing agent capable of efficiently reducing amides to amines. While other reagents like borane-THF complex could also be used, LAH is often preferred for its high reactivity. However, its pyrophoric nature necessitates careful handling, especially at scale.
- Anhydrous Conditions: LAH reacts violently with water. Therefore, the use of anhydrous solvents and an inert atmosphere is critical for both safety and reaction efficiency.
- Temperature Control: The initial addition of LAH is highly exothermic. Cooling to 0°C prevents runaway reactions and the formation of byproducts. The subsequent refluxing provides the necessary energy to drive the reaction to completion.
- Fieser Workup: This specific quenching procedure is designed to produce a granular, easily filterable solid, simplifying the removal of aluminum salts.
- Purification via Salt Formation: Converting the freebase Calindol to its hydrochloride salt is an effective method for purification. The salt often has better crystallinity and lower solubility in organic solvents, allowing for isolation from non-basic impurities.

Safety and Handling

- Lithium Aluminum Hydride (LAH): LAH is a water-reactive and pyrophoric solid. Handle it only under an inert atmosphere and away from any sources of moisture. Ensure appropriate personal protective equipment (PPE), including flame-retardant lab coat, safety glasses, and gloves, are worn at all times. Have a Class D fire extinguisher readily available.
- Anhydrous Solvents: Anhydrous THF can form explosive peroxides. Use freshly opened bottles or solvent from a purification system and test for peroxides if the solvent has been stored for an extended period.
- Hydrogen Gas Evolution: The quenching of LAH produces flammable hydrogen gas. This procedure must be conducted in a well-ventilated fume hood, away from ignition sources.

Conclusion

The protocol detailed in this application note provides a robust and scalable method for the synthesis of Calindol from **Calindol Amide**. By carefully controlling the reaction conditions and

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employing a safe and effective workup and purification strategy, high yields of pure Calindol hydrochloride can be obtained. This methodology is well-suited for the production of multi-gram to kilogram quantities of Calindol required for further pharmaceutical development.

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